

Application Notes and Protocols: Rubidium Iodide in Optoelectronic Devices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rubidium iodide

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These application notes provide a comprehensive overview of the utilization of **rubidium iodide** (RbI) in various optoelectronic devices. Detailed experimental protocols and performance data are presented to facilitate research and development in this field.

Rubidium Iodide in Perovskite Solar Cells

The incorporation of **rubidium iodide** as an additive in perovskite solar cells (PSCs) has emerged as a promising strategy to enhance their power conversion efficiency (PCE) and long-term stability. RbI plays a crucial role in improving the crystallinity of the perovskite film, passivating defects, and optimizing the energy level alignment within the device architecture.

Quantitative Performance Data

The following table summarizes the performance of perovskite solar cells with and without the addition of **rubidium iodide**.

Perovskite Composition	Additive	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF	Ref.
FA0.83Cs0.17Sn0.5Pb0.5I3	None	18.32	0.762	-	-	[1]
FA0.83Cs0.17Sn0.5Pb0.5I3	RbI	>20	0.823	-	-	[1]
MAPbI3	None	14.81	-	-	-	[2]
RbI-MAPbI3-RbI	RbI	17.50	-	-	-	[2]
FAPbI3	None	14.9	1.09	-	-	[3]
FA0.95Rb0.05PbI3	RbI	16.2	-	-	-	[3]
FA0.85MA0.15PbI2.55Br0.45	None	17.1	-	-	-	[3]
FA0.80MA0.15Rb0.05PbI2.55Br0.45	RbI	19.6	-	-	-	[3]

FA: Formamidinium, MA: Methylammonium, Cs: Cesium, Rb: Rubidium PCE: Power Conversion Efficiency, Voc: Open-Circuit Voltage, Jsc: Short-Circuit Current Density, FF: Fill Factor

Experimental Protocols

Protocol 1: Fabrication of RbI-Modified Sn-Pb Perovskite Solar Cells[\[1\]](#)

This protocol details the solution-based fabrication of high-efficiency Sn-Pb based perovskite solar cells incorporating RbI as an additive.

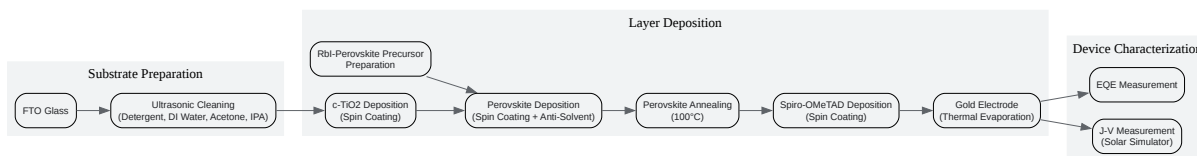
- Precursor Solution Preparation:
 - Prepare the main perovskite precursor solution by mixing FAI, CsI, PbI₂, SnI₂, SnF₂, and Pb(SCN)₂ in a DMF/DMSO (4:1 v/v) solvent mixture.
 - Prepare a separate RbI additive solution by dissolving RbI in DMF/DMSO (4:1 v/v).
 - Filter the dissolved RbI solution using a PTFE filter.
 - Mix the filtered RbI solution with the main perovskite precursor at the desired volume ratio.
- Device Fabrication:
 - Clean FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol.
 - Deposit a compact TiO₂ (c-TiO₂) layer by spin-coating a titanium diisopropoxide bis(acetylacetonate) solution and anneal at 500°C.
 - Deposit a mesoporous TiO₂ (mp-TiO₂) layer by spin-coating a TiO₂ paste and anneal at 500°C.
 - Spin-coat the RbI-containing perovskite precursor solution onto the mp-TiO₂ layer in a nitrogen-filled glovebox.
 - During the spin-coating process, drop-cast an anti-solvent (e.g., chlorobenzene) to induce rapid crystallization.
 - Anneal the perovskite film at 100°C.
 - Deposit a hole-transporting layer (e.g., Spiro-OMeTAD) by spin-coating.
 - Thermally evaporate a gold (Au) back contact.

Protocol 2: Vacuum-Assisted Incorporation of RbI in MAPbI₃ Solar Cells[2]

This protocol describes a vacuum deposition method for incorporating RbI at the interfaces of a MAPbI₃ perovskite film.

- Substrate and ETL Preparation:
 - Prepare and clean FTO-coated glass substrates.
 - Deposit an electron transport layer (ETL), for example, a compact TiO₂ layer.
- RbI and Perovskite Deposition:
 - Deposit a thin layer (e.g., 10 nm) of RbI onto the ETL via thermal evaporation in a vacuum chamber.
 - Prepare a MAPbI₃ precursor solution by dissolving PbI₂ and MAI in a DMF:DMSO (4:1 v/v) solvent mixture.
 - Spin-coat the MAPbI₃ solution on top of the RbI layer.
 - Anneal the film at 140°C for 10 minutes.
 - Deposit a second thin layer of RbI on top of the MAPbI₃ film using the same vacuum deposition conditions.
 - Anneal the complete stack at 140°C for 30 minutes.
- HTL and Electrode Deposition:
 - Deposit a hole transport layer (HTL), such as Spiro-OMeTAD.
 - Thermally evaporate a gold or silver back contact.

Experimental Workflow



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Figure 1: Experimental workflow for the fabrication and characterization of RbI-modified perovskite solar cells.

Rubidium Iodide in Photodetectors

The incorporation of small amounts of **rubidium iodide** into perovskite photodetectors has been shown to enhance their performance by increasing grain size, improving crystallinity, and passivating defects. This leads to a reduction in dark current and an increase in detectivity.

Quantitative Performance Data

The following table presents the performance metrics of perovskite photodetectors with varying concentrations of **rubidium iodide**.

Rb+ Doping (%)	Responsivity (A/W)	EQE (%)	Detectivity (Jones)	Ref.
0	-	-	-	[4]
2.5	0.28	~50	4.6×10^{11}	[4]

EQE: External Quantum Efficiency

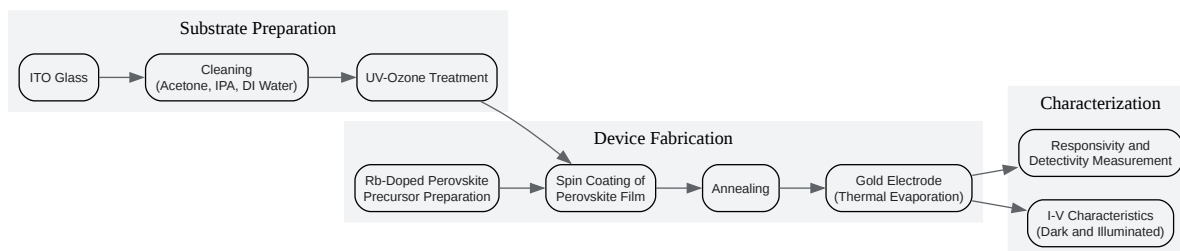
Experimental Protocol

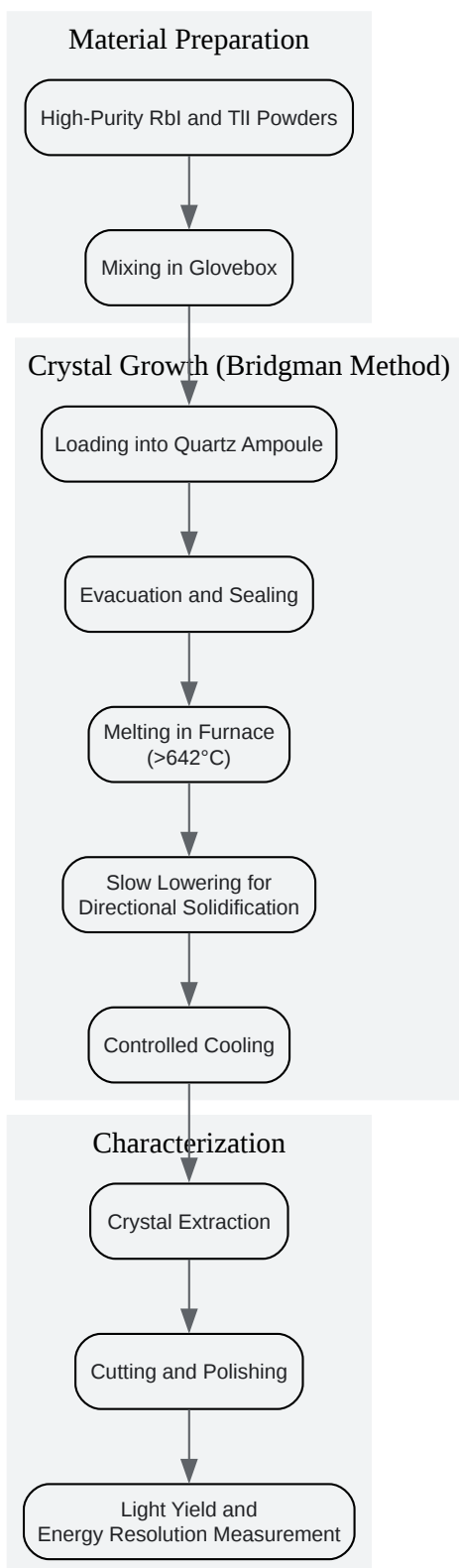
Protocol 3: Fabrication of Rb-Doped Perovskite Photodetectors^[4]

This protocol outlines the fabrication of perovskite photodetectors with varying concentrations of RbI doping.

- Precursor Solution Preparation:
 - Prepare a stock solution of RbI in dimethyl sulfoxide (DMSO) with a molar concentration of 1.5 M.
 - Prepare the main perovskite precursor solution (e.g., FA0.75MA0.25PbI3) in a suitable solvent.
 - Add the RbI stock solution to the main precursor solution to achieve the desired doping concentrations (e.g., 0%, 2.5%, 5%, 7.5%).
- Device Fabrication:
 - Clean ITO-coated glass substrates using acetone, isopropyl alcohol, and distilled water, followed by drying with nitrogen and UV-ozone treatment.
 - Spin-coat the Rb-doped perovskite precursor solution onto the ITO substrate.
 - Anneal the perovskite film at an appropriate temperature to induce crystallization.
 - Deposit an electron-blocking/hole-transporting layer.
 - Deposit a top metal electrode (e.g., Au) by thermal evaporation.

Experimental Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Bridgman method • Condensed Matter Notes [pranabdas.github.io]
- 4. assets-global.website-files.com [assets-global.website-files.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Rubidium Iodide in Optoelectronic Devices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230268#rubidium-iodide-applications-in-optoelectronic-devices]

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